

# Unveiling the Structure of 9(11),12-Oleanadien-3-ol: A Technical Guide

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## Compound of Interest

Compound Name: 9(11),12-Oleanadien-3-ol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structure elucidation of **9(11),12-Oleanadien-3-ol**, a pentacyclic triterpenoid with noted biological activities. This document details the spectroscopic data and experimental methodologies crucial for its identification and characterization, presenting the information in a format tailored for researchers and professionals in the field of natural product chemistry and drug development.

## Compound Overview

**9(11),12-Oleanadien-3-ol** is a natural product belonging to the oleanane class of triterpenoids. Its chemical formula is  $C_{30}H_{48}O$ , with a molecular weight of approximately 424.7 g/mol <sup>[1][2]</sup>. The core structure consists of a five-ring system with a hydroxyl group at the C-3 position and two double bonds at C-9(11) and C-12. The correct and unambiguous assignment of its structure is critical for understanding its chemical properties and biological functions.

## Spectroscopic Data for Structure Elucidation

The definitive structure of **9(11),12-Oleanadien-3-ol** was determined through a combination of one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

A recent study led to the reassignment of the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopic data for **9(11),12-Oleanadien-3-ol**, providing a more accurate structural depiction.<sup>[3][4]</sup> The analysis was conducted in deuterated chloroform ( $\text{CDCl}_3$ ).

Table 1:  $^1\text{H}$  and  $^{13}\text{C}$  NMR Spectroscopic Data for **9(11),12-Oleanadien-3-ol** in  $\text{CDCl}_3$ <sup>[4]</sup>

Position	$\delta C$ (ppm)	$\delta H$ (ppm), Multiplicity (J in Hz)	Key HMBC Correlations
1	37.14	1.27 (m), 1.98 (m)	C-2, C-3, C-5, C-10, C-25
2	27.9	1.67 (m)	C-1, C-3, C-4, C-10
3	78.7	3.24 (dd, 11.5, 4.7)	C-1, C-2, C-4, C-23, C-24
4	38.9	-	-
5	51.2	0.85 (m)	C-4, C-6, C-10, C-23, C-24, C-25
6	18.4	1.50 (m), 1.61 (m)	C-5, C-7, C-8, C-10
7	32.1	1.36 (m), 1.70 (m)	C-5, C-6, C-8, C-14, C-26
8	42.8	-	-
9	154.3	-	-
10	38.8	-	-
11	115.7	5.57 (d, 5.7)	C-8, C-9, C-10, C-12, C-13
12	120.7	5.51 (d, 5.7)	C-9, C-11, C-13, C-14, C-18
13	147.1	-	-
14	40.6	-	-
15	25.7	1.01 (m), 1.96 (m)	C-8, C-14, C-16, C-17, C-27
16	27.2	0.86 (m), 1.96 (m)	C-15, C-17, C-22, C-28
17	32.2	-	-

18	45.6	2.12 (m)	C-12, C-13, C-17, C-19, C-22, C-29, C-30
19	46.9	1.04 (m), 1.61 (m)	C-18, C-20, C-21, C-29, C-30
20	31.1	-	-
21	34.6	1.10 (m), 1.31 (m)	C-19, C-20, C-22, C-30
22	37.06	1.32 (m), 1.45 (m)	C-17, C-18, C-21, C-28
23	28.2	1.03 (s)	C-3, C-4, C-5, C-24
24	15.7	0.81 (s)	C-3, C-4, C-5, C-23
25	25.3	1.18 (s)	C-1, C-5, C-9, C-10
26	21.0	1.13 (s)	C-7, C-8, C-9, C-14
27	20.1	0.99 (s)	C-8, C-13, C-14, C-15
28	28.7	0.89 (s)	C-16, C-17, C-22
29	23.7	0.90 (s)	C-19, C-20, C-30
30	33.2	0.87 (s)	C-19, C-20, C-21, C-29

## Experimental Protocols

### Isolation of 9(11),12-Oleanadien-3-ol

The compound was isolated from the hexanes extract of *Jeffreyia zeylanica*. The isolation process was guided by a scratch wound assay.[3][4]



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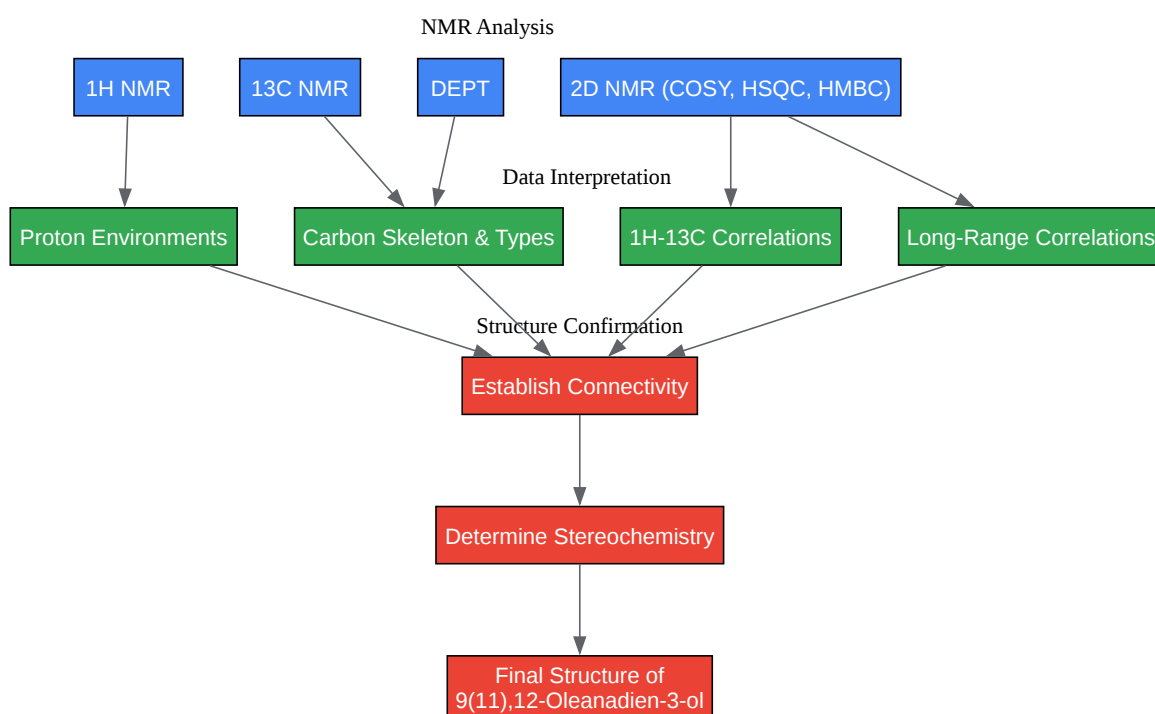
Caption: Isolation workflow for **9(11),12-Oleanadien-3-ol**.

## NMR Spectroscopy

$^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, DEPT, COSY, HSQC, and HMBC spectra were recorded on a 400 MHz spectrometer. The sample was dissolved in  $\text{CDCl}_3$ . Chemical shifts ( $\delta$ ) are reported in parts per million (ppm) and referenced to the residual solvent signals.

## Structural Confirmation Logic

The elucidation of the structure of **9(11),12-Oleanadien-3-ol** is a logical process based on the interpretation of spectroscopic data. The following diagram illustrates the workflow for confirming the chemical structure.



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Caption: Logical workflow for structure elucidation.

The combination of these analytical techniques provides the necessary evidence to unambiguously assign the structure of **9(11),12-Oleanadien-3-ol**, which is fundamental for further research into its synthesis, derivatization, and pharmacological evaluation.

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## References

- 1. Olean-9(11),12-dien-3beta-ol | C<sub>30</sub>H<sub>48</sub>O | CID 13918531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. Reassignment of NMR spectroscopic data of oleana-9(11),12-diene-3 β-ol isolated from Jeffreyia zeylanica and its wound healing potential in terms of cell migration and proangiogenic activity<sup>1</sup> - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- To cite this document: BenchChem. [Unveiling the Structure of 9(11),12-Oleanadien-3-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1155275#9-11-12-oleanadien-3-ol-structure-elucidation]

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